

Technical Support Center: Troubleshooting Inconsistent Results with KT185

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Compound of Interest

Compound Name: KT185

Cat. No.: B15579035

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Initial Assessment: Search results indicate that "**KT185**" is the model number for a VEVOR Magnetic Tumbler, a machine used for polishing jewelry and other small metal parts. The information provided below pertains to this equipment, as there is no evidence of "**KT185**" as a chemical compound or substance used in scientific research.

This technical support guide is intended for users of the VEVOR KT-185 Magnetic Tumbler.

Frequently Asked Questions (FAQs)

What is the primary application of the **KT185** Magnetic Tumbler? The **KT185** is designed for polishing intricate details, small crevices, and multiple settings on items such as jewelry.^[1] It is suitable for processing gold, silver, copper, aluminum, zinc, magnesium, iron, stainless steel, and other precision parts.^{[2][3]} It is not recommended for polishing flat surfaces.^[1]

Can the **KT185** be used on items with gemstones? Yes, the magnetic tumbler can be used to process certain rings with stones like cubic zirconia (cz), rubies, sapphires, and diamonds intact.^[1]

What are the key specifications of the **KT185** Magnetic Tumbler? The technical specifications for the VEVOR KT-185 are outlined below.

Feature	Specification
Model Number	KT-185
Voltage	110V AC 60Hz or 220V AC[4]
Power	250W[4]
Speed	1400-2000 rpm[2][4]
Time Control	0-60 minutes[4]
Capacity	1.76 lbs / 800 g[2]
Outer Roller Size	7.3 x 5.1 in / 18.5 x 13 cm[2][4]
Inner Roller Size	7.1 x 3.9 in / 18 x 10 cm[2][4]

Troubleshooting Guides for Inconsistent Polishing Results

Issue: The machine does not turn on. If your KT-185 tumbler fails to start, perform the following checks:

- Power Connection: Verify that the power cord is securely plugged into a functional, grounded outlet.[4]
- Fuse: Check if the fuse has blown and replace it if necessary.[4]
- Power Switch: Ensure the power switch is in the "ON" position.[4]

Issue: Polishing results are poor or inconsistent. For suboptimal polishing outcomes, consider these potential causes and solutions:

- Incorrect Polishing Media: Ensure you are using the correct polishing solution and magnetic pins for the material being processed.[4]
- Overloading: Do not overfill the polishing barrel. Reducing the load can improve performance.[4]

- **Insufficient Time:** The polishing time may be too short. Try increasing the duration of the cycle.[\[4\]](#)
- **Worn or Damaged Pins:** Inspect the magnetic pins for damage or wear and replace them if necessary.[\[4\]](#)

Issue: The machine is unusually loud during operation. Excessive noise can be addressed by:

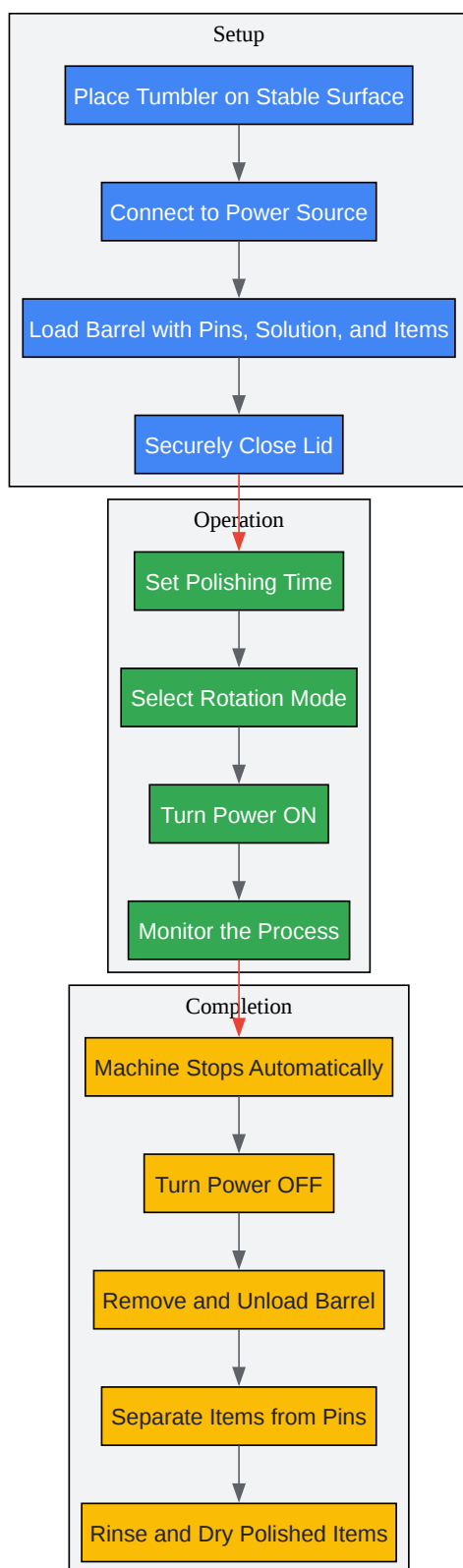
- **Stable Surface:** Confirm that the tumbler is placed on a stable and level surface.[\[4\]](#)
- **Load Reduction:** An overloaded barrel can cause excessive noise. Try reducing the number of items being polished.[\[4\]](#)
- **Customer Support:** If the noise persists, it may indicate a mechanical issue requiring assistance from customer support.[\[4\]](#)

Issue: The polishing barrel is leaking. If you observe any leakage from the barrel:

- **Lid Seal:** Check that the lid is closed tightly and securely.[\[4\]](#)
- **Barrel Integrity:** Inspect the barrel for any cracks or damage. A damaged barrel will need to be replaced.[\[4\]](#)

Operational Workflow

The following diagram illustrates the standard operating procedure for the **KT185** Magnetic Tumbler.



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Caption: Standard operational workflow for the **KT185** Magnetic Tumbler.

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References

- 1. KT-185 Magnetic Tumbler Jewelry Finishing Polishing Machine Polisher 220V Y cu | eBay [ebay.com]
- 2. VEVOR KT-185 Magnetic Tumbler 180mm Jewelry Polisher Tumbler and Finisher for Polishing with Adjustable Direction and Time for Jewelry | VEVOR EU [eur.vevor.com]
- 3. KT185 Magnetic Tumbler Jewelry Polisher Finishing Machine Equipment Polishing Machine Platinum Deburring - Walmart.com [walmart.com]
- 4. manuals.plus [manuals.plus]
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